

A Comprehensive Technical Guide to the Safe Handling of 2-Iodobutane-d9

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: 2-IODOBUTANE-D9

CAS No.: 1219795-41-1

Cat. No.: B1149290

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This guide provides an in-depth analysis of the safety protocols and handling precautions for **2-Iodobutane-d9** (CAS No. 1219795-41-1). Designed for researchers, chemists, and professionals in drug development, this document synthesizes critical safety data with field-proven best practices. As specific toxicological and safety data for this deuterated isotopologue are limited, the safety profile is primarily extrapolated from its well-documented non-deuterated analogue, 2-Iodobutane (CAS No. 513-48-4). The principles outlined herein are designed to ensure the highest standards of laboratory safety and experimental integrity.

Section 1: Compound Identification and Physicochemical Properties

2-Iodobutane-d9 is a deuterated form of sec-butyl iodide, utilized in isotopic labeling studies and as a research intermediate in synthetic chemistry.^[1] Its physical and chemical characteristics are critical to understanding its behavior and associated hazards.

Table 1: Compound Identification

Identifier	Value	Source
Chemical Name	(±)-2-Iodobutane-d9	[2]
CAS Number	1219795-41-1	[1][2]
Molecular Formula	C ₄ D ₉ I	[1]
Molecular Weight	193.08 g/mol	[1]
Synonyms	(±)-sec-Butyl Iodide-d9	[2]

Table 2: Physicochemical Properties (Data from 2-Iodobutane)

Property	Value	Significance & Causality	Source
Appearance	Colorless to light yellow liquid	A change in color may indicate decomposition or impurity.	[3][4]
Odor	Ether-like	Provides a qualitative warning of vapor presence, though olfactory fatigue can occur.	[3]
Boiling Point	119-120 °C	Influences its volatility and the potential for inhalation exposure.	[4][5]
Melting Point	-104 °C	Remains liquid under all standard laboratory conditions.	[4][5]
Flash Point	23 °C (73.4 °F)	Critical Hazard. Flammable vapors can form at or near room temperature, creating a fire risk.	[4]
Density	1.598 g/mL at 25 °C	Heavier than water.	[5][6]
Vapor Density	>1 (Air = 1)	Vapors are heavier than air and can accumulate in low-lying areas, traveling to distant ignition sources.	[3][7]
Solubility	Insoluble in water; Soluble in alcohol, ether	Dictates appropriate solvents for reactions and cleaning, and influences	[5][6]

		environmental mobility.	
Stability	Light-sensitive; often stabilized with copper	Decomposes upon exposure to light, releasing iodine. Copper acts as a scavenger for decomposition byproducts.	[5][6][7]

Section 2: Hazard Identification and GHS Classification

The primary hazards associated with **2-iodobutane-d9** are its flammability and its irritant properties. The Globally Harmonized System (GHS) classification for the parent compound, 2-iodobutane, provides the basis for risk assessment.

Table 3: GHS Hazard Classification for 2-Iodobutane

Hazard Class	Category	Hazard Statement	Source
Flammable Liquids	2 / 3	H225: Highly flammable liquid and vapor or H226: Flammable liquid and vapor.	[3][7]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.	[3][7]
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation.	[3][7]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.	[3][7][8]

Expert Analysis of Hazards:

- **Flammability:** The low flash point is the most immediate and significant risk. It necessitates the strict exclusion of all ignition sources—sparks, open flames, and hot surfaces—from the handling area.[7][9] The high vapor density means that vapors can "flow" along benchtops or floors to find an ignition source and flash back.[3][6]
- **Reactivity:** As a halogenated alkane, it is incompatible with strong oxidizing agents and strong bases.[4][6] When heated to decomposition, it emits toxic fumes of hydrogen iodide (HI).[7][8]
- **Health Effects:** The compound is a known irritant to the skin, eyes, and respiratory system.[4][8] Prolonged skin contact can lead to defatting and dermatitis.[8] While specific data on chronic toxicity is limited, alkyl halides as a class warrant careful handling to minimize exposure.

Section 3: Risk Mitigation: Engineering Controls & PPE

A multi-layered approach to safety, starting with robust engineering controls and supplemented by appropriate Personal Protective Equipment (PPE), is essential.

Engineering Controls

- **Chemical Fume Hood:** All handling of **2-iodobutane-d9** must be performed inside a certified chemical fume hood to control vapor inhalation and contain potential spills.[10][11]
- **Ventilation:** The laboratory should be well-ventilated to prevent the accumulation of flammable or toxic vapors.[10]
- **Ignition Source Control:** All electrical equipment used in the vicinity must be intrinsically safe or explosion-proof.[4][7] Grounding and bonding of containers is mandatory during transfers to prevent static electricity discharge.[7][12]

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn in situations with a higher risk of splashing.[11]
- Hand Protection: Chemical-resistant gloves, such as nitrile or Viton™, must be worn. Inspect gloves for integrity before each use and replace them immediately if contaminated.
- Body Protection: A flame-resistant laboratory coat, long pants, and closed-toe shoes are required to protect the skin.[11]

Caption: Risk assessment workflow for handling **2-iodobutane-d9**.

Section 4: Standard Operating Procedures (SOPs)

Adherence to a detailed SOP is crucial for both safety and experimental reproducibility.

Protocol for Handling and Transfer

- Preparation: Before starting, ensure the fume hood is operational and the work area is clear of clutter and ignition sources. Assemble all necessary equipment, including grounded transfer lines and non-sparking tools.[7]
- Inert Atmosphere: To prevent isotopic exchange with atmospheric moisture and minimize oxidation, deuterated compounds should be handled under an inert atmosphere (e.g., dry argon or nitrogen).[13]
- Aliquotting/Transfer: a. Ground the source container and the receiving vessel.[12] b. Use a syringe or cannula for liquid transfers. If pouring, do so slowly and carefully to minimize splashing and vapor generation. c. Keep containers tightly closed when not in use.[12]
- Post-Handling: Wipe down the work surface with an appropriate solvent. Decontaminate or dispose of all equipment that came into contact with the chemical according to institutional guidelines. Wash hands thoroughly with soap and water.[10]

Caption: Step-by-step workflow for the safe handling of **2-iodobutane-d9**.

Section 5: Storage and Stability

Proper storage is critical to maintaining the chemical purity and safety of **2-iodobutane-d9**.

- Location: Store in a dedicated, well-ventilated flammables storage cabinet.[6][7]
- Conditions: Keep the container tightly closed and store in a cool, dry place, protected from direct sunlight.[7][10] Refrigerated storage (2-10 °C) is often recommended to minimize decomposition and vapor pressure.[11][14]
- Container: Use the original amber glass bottle or another light-blocking, compatible container.[14]
- Incompatibilities: Segregate from strong oxidizing agents, strong bases, and reactive metals. [6]
- Stability: The compound is stable if stored under recommended conditions.[2] However, long-term storage can lead to decomposition, especially if exposed to light or air. The presence of a copper stabilizer helps to prolong shelf life.[5]

Section 6: Emergency Procedures

Immediate and correct response to an emergency can significantly mitigate harm.

Spill Response

For any spill, the priority is personal safety.

Protocol for a Minor Laboratory Spill (<100 mL):

- Alert: Alert personnel in the immediate area.[15][16]
- Evacuate & Isolate: If vapors are significant, evacuate the immediate area. Restrict access.
- Control Ignition: Ensure all ignition sources are turned off.[17]
- Ventilate: Increase ventilation by opening the fume hood sash.
- PPE: Don appropriate PPE, including respiratory protection if necessary and you are trained to do so.

- **Contain & Absorb:** Contain the spill by creating a dike with an inert absorbent material like vermiculite, dry sand, or a commercial spill kit.[\[15\]](#)[\[17\]](#) Work from the outside in.
- **Collect:** Carefully collect the absorbed material using non-sparking tools and place it into a sealable, properly labeled container for hazardous waste.[\[15\]](#)
- **Decontaminate:** Clean the spill area with soap and water.[\[17\]](#)[\[18\]](#)
- **Report:** Report the incident to your supervisor and institutional safety office.[\[17\]](#)

A spill is considered major if it is large in volume, involves injury, or is in an area without proper ventilation. In such cases, evacuate the area, close the doors, and call emergency services immediately.[\[16\]](#)[\[17\]](#)

Caption: Decision workflow for responding to a **2-iodobutane-d9** spill.

First Aid Measures

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[\[4\]](#)[\[8\]](#)
- **Skin Contact:** Remove all contaminated clothing. Wash the affected area immediately with soap and plenty of water. Seek medical attention if irritation persists.[\[4\]](#)[\[8\]](#)
- **Inhalation:** Move the victim to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[\[4\]](#)[\[8\]](#)
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[4\]](#)[\[8\]](#)

Firefighting Measures

- **Extinguishing Media:** Use dry chemical powder, carbon dioxide (CO₂), alcohol-resistant foam, or a water spray to cool containers.[\[3\]](#)[\[10\]](#)
- **Specific Hazards:** The substance is flammable, and its vapors can form explosive mixtures with air.[\[3\]](#)[\[6\]](#) Containers may rupture or explode when heated.[\[6\]](#)[\[7\]](#) Combustion produces toxic fumes, including hydrogen iodide.[\[8\]](#)

- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[8]

Section 7: Waste Disposal

All waste containing **2-iodobutane-d9**, including contaminated absorbents and disposable PPE, must be treated as hazardous waste.

- Collection: Collect waste in a designated, sealed, and properly labeled container.
- Labeling: The label must clearly identify the contents as "Hazardous Waste: **2-iodobutane-d9**" and list all associated hazards (Flammable, Irritant).
- Disposal: Arrange for disposal through your institution's environmental health and safety office. Disposal must comply with all local, state, and federal regulations.[8][10] Do not dispose of it down the drain.[8]

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of 2-Iodobutane-d9]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1149290#2-iodobutane-d9-safety-data-sheet-and-handling-precautions>]

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